

Application Notes and Protocols for Cypyrafluone Formulation and Adjuvant Selection

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Compound of Interest

Compound Name: Cypyrafluone

Cat. No.: B1532948

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These application notes provide a comprehensive guide for the formulation of the novel HPPD-inhibiting herbicide, **Cypyrafluone**, and the selection of appropriate adjuvants to enhance its efficacy. The following protocols are intended for research and development purposes.

Introduction to Cypyrafluone

Cypyrafluone is a post-emergence herbicide effective for controlling annual weeds in wheat fields.[1] It functions by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, a key component in the synthesis of plastoquinone and tocopherols.[2][3] This inhibition ultimately leads to the bleaching of plant tissues and necrosis.[2] As **Cypyrafluone** is likely poorly soluble in water, appropriate formulation, such as an oil dispersion (OD), is critical for its effective application and biological performance. Existing registrations in China include a 6% dispersible oil suspension, indicating the suitability of this formulation type.

Chemical Structure:

- IUPAC Name: 1-{2-chloro-3-[3-cyclopropyl-5-hydroxy-1-methyl-(1H-pyrazole-4-carbonyl)]-6-(trifluoromethyl)phenyl}piperidin-2-one[4]
- Molecular Formula: C₂₀H₁₉ClF₃N₃O₃[4]

- Molecular Mass: 441.83 g/mol [4]

Physicochemical Characterization of Cypirafluone

Prior to formulation development, a thorough understanding of **Cypirafluone's** physicochemical properties is essential. The following table summarizes key parameters to be determined.

Property	Method	Importance for Formulation
Aqueous Solubility	HPLC-UV	Determines the need for solubilizing agents and the choice of formulation type (e.g., OD, SC, EC).
Solubility in Organic Solvents	Gravimetric analysis or HPLC-UV	Essential for selecting the oil phase in an oil dispersion or solvents for an emulsifiable concentrate.
Melting Point	Differential Scanning Calorimetry (DSC)	Influences the choice of manufacturing process (e.g., hot melt vs. wet milling) and indicates the physical stability of the active ingredient.
Octanol-Water Partition Coefficient (Log P)	Shake-flask method with HPLC-UV analysis	Indicates the lipophilicity of the molecule, which is crucial for predicting its interaction with adjuvants and biological membranes.
Crystal Polymorphism	X-ray Diffraction (XRD), DSC	Different polymorphic forms can have different solubilities and stabilities, impacting the overall performance of the formulation.

Formulation Development: Oil Dispersion (OD)

An oil dispersion is a suitable formulation for water-sensitive or poorly water-soluble active ingredients like **Cypraf luone**.^[5] The oil phase can act as a built-in adjuvant, enhancing spray retention and foliar uptake.^[5]

Adjuvant Selection

The selection of appropriate adjuvants is critical for the stability and efficacy of an OD formulation.

Adjuvant Type	Function	Examples
Oil Carrier	Disperses the solid active ingredient and can enhance foliar uptake.	Methylated seed oils, paraffinic oils, vegetable oils (e.g., rapeseed oil), aromatic solvents. ^[5]
Dispersant	Prevents flocculation and settling of the solid particles in the oil phase.	Polymeric dispersants. ^[5]
Emulsifier	Allows the oil-based formulation to form a stable emulsion when diluted with water for spraying.	Sorbitan esters, ethoxylated fatty alcohols, calcium dodecylbenzenesulfonate.
Rheology Modifier	Increases the viscosity of the oil phase to prevent sedimentation of the active ingredient during storage.	Organoclays (e.g., bentonite), fumed silica, cellulose derivatives. ^{[5][6]}
Wetting Agent	Improves the wetting of the solid active ingredient by the oil carrier during manufacturing.	Non-ionic surfactants.

Experimental Protocol: Preparation of a Cypirafluone Oil Dispersion

This protocol outlines a general procedure for preparing a lab-scale batch of a **Cypirafluone** OD formulation.

Materials and Equipment:

- **Cypirafluone** technical grade
- Selected oil carrier
- Dispersant
- Emulsifier
- Rheology modifier
- High-shear mixer/homogenizer
- Bead mill
- Analytical balance
- Viscometer
- Particle size analyzer

Procedure:

- **Preparation of the Oil Phase:** In a suitable vessel, combine the oil carrier and the dispersant. Mix until the dispersant is fully dissolved.
- **Dispersion of Active Ingredient:** While stirring the oil phase, slowly add the **Cypirafluone** technical powder. Increase the mixing speed to ensure a uniform dispersion.
- **Wet Milling:** Transfer the dispersion to a bead mill to reduce the particle size of the suspended **Cypirafluone**. The target particle size is typically in the range of 1-5 μm .^[6]

- **Addition of Rheology Modifier:** In a separate vessel, pre-disperse the rheology modifier in a small amount of the oil carrier. Slowly add this pre-dispersion to the milled **Cypyrafluone** dispersion under high shear mixing to achieve the desired viscosity.
- **Addition of Emulsifier:** Add the emulsifier to the formulation and mix until homogeneous.
- **Quality Control:** Characterize the final OD formulation for viscosity, particle size distribution, and emulsion stability upon dilution.

Evaluation of Formulation Efficacy

Physical and Chemical Stability Testing

Test	Method	Purpose
Accelerated Storage Stability	Store samples at elevated temperatures (e.g., 54°C for 14 days) and evaluate for changes in viscosity, particle size, and chemical content (HPLC).	To predict the long-term shelf life of the formulation.
Low-Temperature Stability	Store samples at low temperatures (e.g., 0°C for 7 days) and observe for any crystallization or phase separation.	To ensure the formulation remains stable in cold climates.
Emulsion Stability	Dilute the OD formulation in water at the recommended application rate and observe for any separation or creaming over time.	To ensure the formulation forms a stable spray emulsion.
Wet Sieve Test	Pass the diluted emulsion through a sieve of a defined mesh size and determine the amount of non-dispersible material.	To assess the quality of the dispersion and prevent nozzle blockage during application.

Biological Efficacy Testing

Greenhouse and field trials are essential to evaluate the biological performance of the developed **Cypyrafluone** formulations.

Experimental Design (Greenhouse):

- **Plant Cultivation:** Grow target weed species (e.g., *Alopecurus aequalis*, *Alopecurus japonicus*) and wheat in pots under controlled environmental conditions.^[1]
- **Herbicide Application:** Apply the different **Cypyrafluone** formulations at various rates to the plants at the appropriate growth stage. Include a non-formulated **Cypyrafluone** control and a commercial standard for comparison.
- **Efficacy Assessment:** Visually assess the percentage of weed control (bleaching, necrosis) at regular intervals (e.g., 7, 14, and 21 days after treatment).
- **Crop Safety:** Evaluate any phytotoxic effects on the wheat plants (e.g., stunting, discoloration).
- **Data Analysis:** Statistically analyze the data to determine the most effective formulation and application rate.

Visualizations

Signaling Pathway of Cypyrafluone

Caption: Mechanism of action of **Cypyrafluone** via HPPD inhibition.

Experimental Workflow for Cypyrafluone Formulation

Caption: Workflow for **Cypyrafluone** oil dispersion formulation and evaluation.

Logical Relationships in Adjuvant Selection

Caption: Decision logic for adjuvant selection based on **Cypyrafluone** properties.

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